

# Essential Safety and Disposal Plan for Anticancer Agent 194

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Anticancer agent 194*

Cat. No.: *B12382545*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial operational and logistical guidance for the safe handling and disposal of **Anticancer Agent 194** (also known as compound 10p; CAS No. 2767204-90-8). As an investigational compound that induces ferroptosis and autophagy, it requires stringent safety protocols to protect laboratory personnel and the environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **Anticancer Agent 194** (CAS No. 2767204-90-8) was not publicly available at the time of this writing. The following procedures are based on best practices for handling potent, cytotoxic, and investigational small molecules. Researchers must consult their institution's Environmental Health and Safety (EHS) department and the compound supplier for specific handling and disposal regulations.

## I. Personal Protective Equipment (PPE) and Engineering Controls

Proper protection is paramount when handling **Anticancer Agent 194**. The following table outlines the minimum required PPE and engineering controls.

Item	Specification	Purpose
Primary Engineering Control	Certified Class II, Type B2 Biological Safety Cabinet (BSC) or a powder containment hood (fume hood).	To prevent inhalation of aerosols or powder and to protect the work area.
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	To prevent skin contact. The outer glove should be changed immediately upon contamination.
Lab Coat	Disposable, solid-front gown with tight-fitting cuffs.	To protect clothing and skin from contamination.
Eye Protection	ANSI Z87.1-rated safety glasses with side shields or a full-face shield.	To protect eyes from splashes or aerosols.
Respiratory Protection	A fit-tested N95 respirator may be required for weighing or handling powders outside of a containment hood, as determined by a risk assessment.	To prevent inhalation of fine powders.

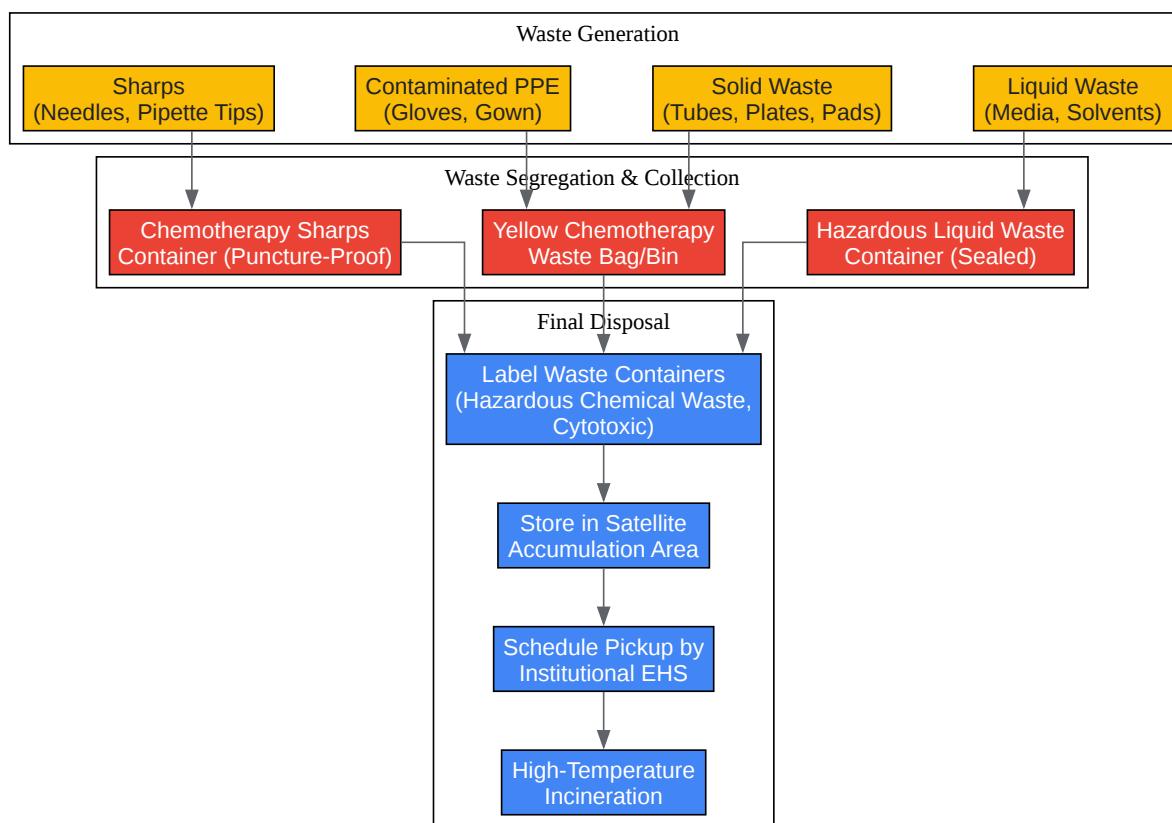
## II. Decontamination and Spill Management

Immediate and effective decontamination is critical to prevent the spread of this potent agent.

Procedure	Decontaminant Solution	Contact Time	Notes
Routine Surface Decontamination	1% Sodium Hypochlorite solution, followed by 70% ethanol.	10 minutes for bleach, then wipe with ethanol to remove residue.	Perform before and after each use of the designated work area.
Minor Spill (Liquid)	Absorbent pads to contain the spill. Then treat with 1% Sodium Hypochlorite.	10 minutes.	Place all contaminated materials in a designated hazardous waste bag.
Minor Spill (Solid)	Gently cover with damp absorbent pads to avoid raising dust. Treat with 1% Sodium Hypochlorite.	10 minutes.	Use a scoop and forceps to collect material. Do not dry sweep.
Major Spill	Evacuate the area and notify the institutional EHS department immediately.	N/A	Restrict access to the area until it has been decontaminated by trained personnel.

### III. Experimental Workflow for Handling Anticancer Agent 194

The following diagram illustrates the standard workflow for preparing and using **Anticancer Agent 194** in a laboratory setting, emphasizing safety at each step.



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- To cite this document: BenchChem. [Essential Safety and Disposal Plan for Anticancer Agent 194]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12382545#anticancer-agent-194-proper-disposal-procedures\]](https://www.benchchem.com/product/b12382545#anticancer-agent-194-proper-disposal-procedures)

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)